

# physical properties of polycrystalline LK-99

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LK-60

Cat. No.: B12366833

[Get Quote](#)

## An In-Depth Technical Guide to the Physical Properties of Polycrystalline LK-99

Disclaimer: This document summarizes the physical properties of the polycrystalline material designated LK-99, as reported in scientific literature following its initial announcement. The overwhelming scientific consensus, based on numerous independent replication efforts, is that LK-99 is not a room-temperature, ambient-pressure superconductor. The properties initially suggested as evidence for superconductivity have been largely attributed to impurities and other phenomena.

## Introduction

In mid-2023, a compound with the approximate chemical formula  $\text{Pb}_9\text{Cu}(\text{PO}_4)_6\text{O}$ , named LK-99, was reported to be a room-temperature and ambient-pressure superconductor.<sup>[1][2]</sup> This claim spurred a global effort by researchers to synthesize and verify the material's properties. LK-99 is a polycrystalline, gray-black material identified as a copper-doped lead-oxyapatite.<sup>[1]</sup><sup>[3]</sup> Subsequent, extensive research has clarified that pure, phase-pure LK-99 is an insulator, with many of the initially observed electrical and magnetic signatures arising from extrinsic effects, notably the presence of copper(I) sulfide ( $\text{Cu}_2\text{S}$ ) impurities formed during synthesis.<sup>[1]</sup><sup>[4]</sup> This guide provides a technical overview of the experimentally determined physical properties of polycrystalline LK-99 and the methodologies used for its characterization.

## Synthesis of Polycrystalline LK-99

The most common method used to synthesize LK-99 is a two-step solid-state reaction.<sup>[5][6]</sup> This process involves the preparation of two precursor materials, Lanarkite ( $\text{Pb}_2(\text{SO}_4)\text{O}$ ) and Copper Phosphide ( $\text{Cu}_3\text{P}$ ), which are then reacted at high temperatures.

## Experimental Protocol: Solid-State Synthesis

### Step 1: Synthesis of Lanarkite ( $\text{Pb}_2(\text{SO}_4)\text{O}$ )

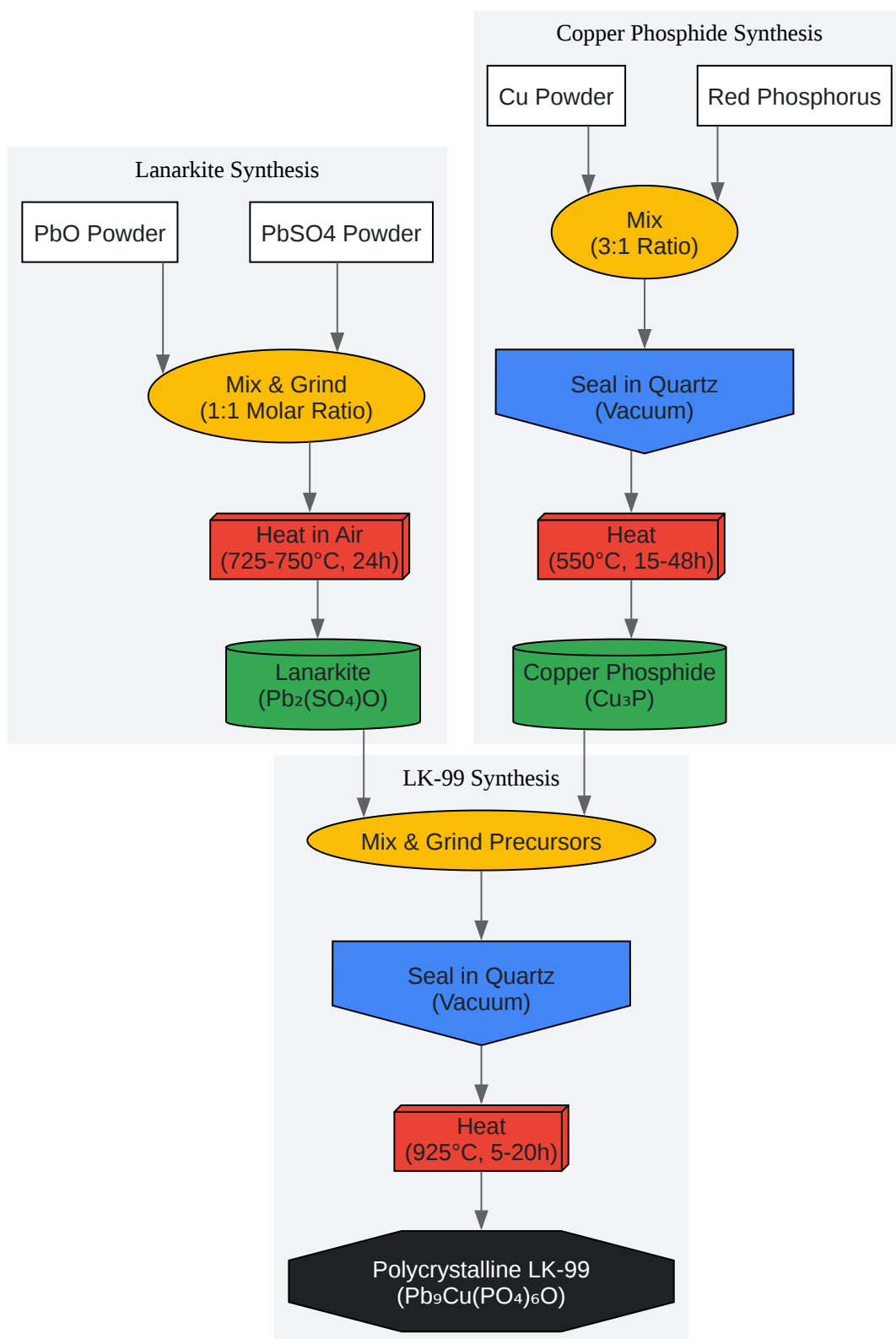
- Lead(II) oxide ( $\text{PbO}$ ) and lead(II) sulfate ( $\text{PbSO}_4$ ) powders are mixed in a 1:1 molar ratio.[\[6\]](#)
- The mixture is thoroughly ground in an agate mortar to ensure homogeneity.[\[6\]](#)
- The powdered mixture is placed in an alumina crucible and heated in a furnace to 725-750°C for 24 hours in an air atmosphere.[\[6\]](#)[\[7\]](#)
- The furnace is cooled naturally to room temperature, yielding a white-colored Lanarkite powder.[\[7\]](#)
- Phase purity is confirmed using Powder X-ray Diffraction (PXRD).[\[7\]](#)[\[8\]](#)

### Step 2: Synthesis of Copper Phosphide ( $\text{Cu}_3\text{P}$ )

- Copper ( $\text{Cu}$ ) powder and red phosphorus ( $\text{P}$ ) are mixed in a stoichiometric ratio (3:1).[\[6\]](#)
- The mixture is sealed in a quartz tube under a vacuum (e.g.,  $10^{-3}$  mbar).[\[6\]](#)
- The sealed ampule is heated to 550°C and held for 15-48 hours.[\[5\]](#)[\[6\]](#)
- The product is cooled, and its crystal structure is confirmed via PXRD.[\[2\]](#)[\[6\]](#)

### Step 3: Final Reaction to Form LK-99 ( $\text{Pb}_9\text{Cu}(\text{PO}_4)_6\text{O}$ )

- The synthesized Lanarkite and  $\text{Cu}_3\text{P}$  powders are mixed, typically in a 1:1 molar ratio, and ground together.[\[2\]](#)[\[6\]](#)
- The final mixture is pressed into a pellet and sealed in a quartz tube under a high vacuum.[\[7\]](#)
- The sealed tube is heated to 925°C and held for 5-20 hours.[\[1\]](#)[\[7\]](#)
- After cooling, small, gray-black polycrystalline chunks of the final LK-99 material are obtained.[\[7\]](#)



[Click to download full resolution via product page](#)

Fig. 1: Experimental workflow for the solid-state synthesis of LK-99.

## Structural and Physical Properties

Characterization of polycrystalline LK-99 samples has established its fundamental structural, electrical, and magnetic properties.

### Crystallographic Structure

PXRD analysis confirms that LK-99 possesses a hexagonal apatite crystal structure, with the space group  $P6_3/m$ .<sup>[7][8]</sup> The doping of copper into the lead apatite structure results in a slight volume contraction compared to the parent compound.<sup>[7][8]</sup>

Property	Value (Ref. <sup>[7]</sup> )	Value (Parent Compound <sup>[7]</sup> )
Crystal System	Hexagonal	Hexagonal
Space Group	$P6_3/m$ (No. 176)	$P6_3/m$ (No. 176)
Lattice Constant a	9.851(4) Å	9.865(3) Å
Lattice Constant c	7.437(9) Å	7.431(3) Å
Cell Volume	~624.5 Å <sup>3</sup>	~625.6 Å <sup>3</sup> (0.18% contraction)

Table 1: Crystallographic data for a synthesized polycrystalline LK-99 sample compared to its parent lead apatite compound.

### Electrical Properties

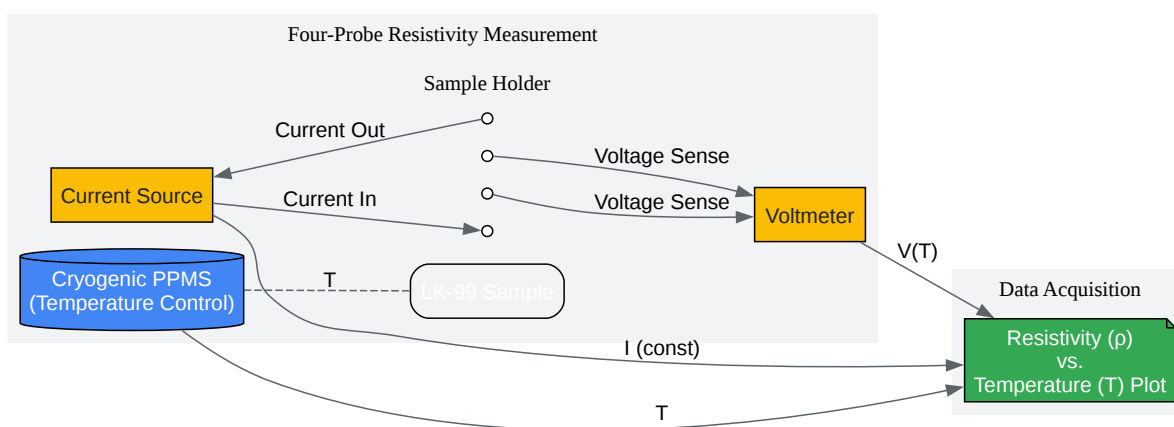
The primary claim for superconductivity in LK-99 was based on reports of vanishing resistance. However, independent measurements have consistently shown that LK-99 is a highly resistive material with semiconductor or insulator-like behavior.<sup>[7][8]</sup>

#### Experimental Protocol: Resistivity Measurement

- **Method:** A standard four-probe measurement technique is used to determine the electrical resistivity of the material as a function of temperature.<sup>[7][8]</sup>
- **Apparatus:** A Physical Property Measurement System (PPMS), such as a 14 T Cryogenic model, is typically employed to control the temperature and measure the transport

properties.[7][8]

- Procedure: Four electrical contacts are made on the surface of the polycrystalline sample. A constant DC current is passed through the outer two probes, and the voltage drop across the inner two probes is measured. Resistivity ( $\rho$ ) is calculated based on the measured resistance and the sample's geometry.
- Conditions: The measurement is performed over a range of temperatures, for instance, from 215 K to 325 K, to observe the resistivity trend.[8]



[Click to download full resolution via product page](#)

Fig. 2: Workflow for four-probe electrical resistivity measurement of LK-99.

Quantitative Data Replication studies have demonstrated that resistivity increases as temperature decreases, which is characteristic of a non-metallic material.

Temperature	Resistivity ( $\rho$ )	Behavior	Reference
325 K	25.2 $\Omega\cdot\text{m}$	Insulator-like	[8]
215 K	$2.3 \times 10^5 \Omega\cdot\text{m}$	Insulator-like	[8]

Table 2: Representative resistivity values for a polycrystalline LK-99 sample.

The sharp drop in resistivity observed in the initial reports around 378-385 K is now understood to be caused by a structural phase transition in  $\text{Cu}_2\text{S}$  impurities, not a superconducting transition in LK-99.[1][4][9]

## Magnetic Properties

The initial claims of levitation were presented as evidence of the Meissner effect. However, subsequent analysis showed that the observed behavior is attributable to standard diamagnetism or, in some cases, ferromagnetism from contaminants.[1][4][6]

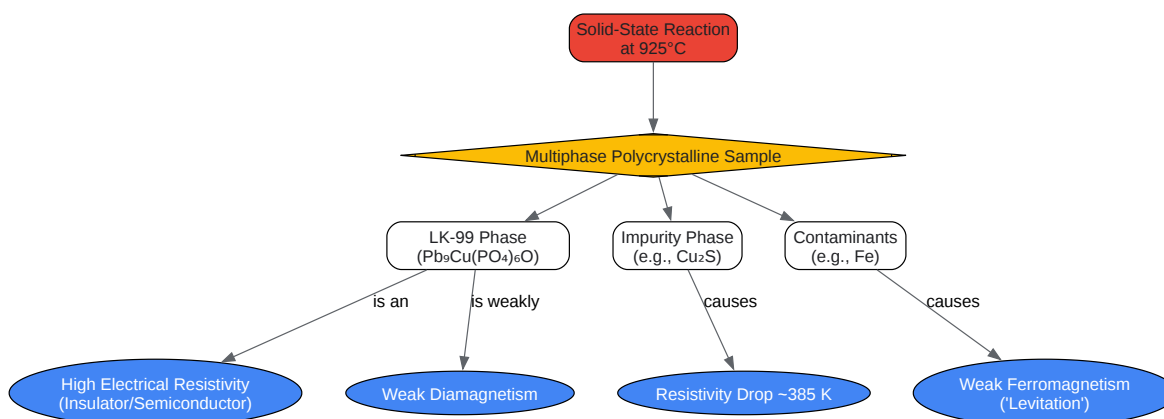
### Experimental Protocol: Magnetic Susceptibility Measurement

- **Method:** A Superconducting Quantum Interference Device (SQUID) magnetometer is used to measure the magnetic moment of the sample as a function of temperature and applied magnetic field.
- **Procedure:** The sample is placed in the SQUID. For temperature-dependent measurements (M-T curve), the sample is cooled in zero field (ZFC) or in a constant applied field (FC), and its magnetic moment is recorded as the temperature is swept. For field-dependent measurements (M-H curve), the temperature is held constant (e.g., 280 K) while the external magnetic field is varied.[5][8]
- **Analysis:** The data reveals whether the material is diamagnetic (negative susceptibility), paramagnetic (positive susceptibility), or ferromagnetic (hysteretic behavior).

### Observed Properties

- Most synthesized LK-99 samples exhibit weak diamagnetic or paramagnetic behavior at room temperature.[5][8]

- The magnetic response is not strong enough to be consistent with bulk superconductivity.[7]
- The magnetization of diamagnetic samples increases as temperature decreases, which is contrary to the behavior of a superconductor, where strong diamagnetism appears abruptly below the critical temperature.[7][8]
- Some samples that showed a stronger magnetic response (levitation of fragments) were found to contain ferromagnetic impurities, such as iron, likely introduced during the grinding process.[6]



[Click to download full resolution via product page](#)

Fig. 3: Logical relationship of synthesis, sample composition, and observed properties.

## Conclusion

Based on a comprehensive review of replication studies, polycrystalline LK-99 is not a room-temperature, ambient-pressure superconductor. Its intrinsic physical properties are those of a copper-doped lead apatite that behaves as a highly resistive semiconductor or insulator.[8] It exhibits weak diamagnetism.[7] The phenomena initially reported as signatures of superconductivity—a sharp drop in resistivity and magnetic levitation—have been convincingly explained by the presence of impurity phases, primarily  $\text{Cu}_2\text{S}$ , and ferromagnetic contaminants, respectively.[1][4][6] The synthesis protocol itself is prone to creating a multiphase material, making phase-pure synthesis challenging and contributing to the initial confusion surrounding its properties.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. LK-99 - Wikipedia [en.wikipedia.org]
- 2. arxiv.org [arxiv.org]
- 3. quantumzeitgeist.com [quantumzeitgeist.com]
- 4. physicsworld.com [physicsworld.com]
- 5. researchgate.net [researchgate.net]
- 6. storage.prod.researchhub.com [storage.prod.researchhub.com]
- 7. Absence of Superconductivity in LK-99 at Ambient Conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [physical properties of polycrystalline LK-99]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12366833#physical-properties-of-polycrystalline-lk-99]



**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)